

4-Amino-5-imidazolecarboxamide hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: 4-Amino-5-imidazolecarboxamide
hydrochloride

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An In-Depth Technical Guide to the Stability and Storage of **4-Amino-5-imidazolecarboxamide Hydrochloride**

Authored by: A Senior Application Scientist

Introduction: The Critical Role of 4-Amino-5-imidazolecarboxamide Hydrochloride in Research

4-Amino-5-imidazolecarboxamide hydrochloride (AICA-HCl), a key intermediate in the synthesis of purines and pyrimidines, holds a significant position in pharmaceutical and biochemical research.[1][2] It serves as a crucial building block in the development of various biologically active molecules, including anti-inflammatory and anti-cancer agents.[3] The integrity of this compound is paramount; its stability directly impacts the reliability of experimental outcomes, the safety and efficacy of synthesized active pharmaceutical ingredients (APIs), and the overall success of a research and development program.

This guide provides a comprehensive technical overview of the stability profile of AICA-HCl. We will delve into its intrinsic chemical properties, outline scientifically grounded storage and handling procedures, and present a robust framework for stability assessment in line with global regulatory standards. The methodologies described herein are designed to ensure the compound's quality, purity, and potency throughout its lifecycle.

Physicochemical Properties of AICA-HCl

A foundational understanding of the physicochemical properties of AICA-HCl is essential for designing appropriate storage strategies and analytical methods. The compound is a white to off-white or light grey crystalline powder.^{[1][3]} Its hydrochloride salt form confers solubility in aqueous solutions, a critical attribute for its use in various biochemical assays and synthetic reactions.^[1]

Property	Value	Source(s)
CAS Number	72-40-2	^[3]
Molecular Formula	C ₄ H ₆ N ₄ O · HCl	^[3]
Molecular Weight	162.58 g/mol	^[3]
Appearance	White or Gray-white crystalline powder	^[3]
Melting Point	250-252 °C (with decomposition)	^{[1][2]}
Solubility	Soluble in water (50 mg/mL) and DMSO	^[4]
Key Characteristic	Hygroscopic	^{[1][2]}

Recommended Storage and Handling: A Self-Validating System

The inherent hygroscopicity of AICA-HCl is a primary factor governing its storage requirements.^{[1][2]} Exposure to atmospheric moisture can initiate degradation cascades and compromise the material's integrity. Therefore, establishing a controlled environment is non-negotiable.

Core Storage Conditions

For optimal stability, AICA-HCl should be stored under the following conditions:

- Temperature: Refrigerated at 2-8°C.[1][2][3] This temperature range slows down potential degradation kinetics.
- Atmosphere: In a cool, dry, and well-ventilated area.[5][6]
- Container: Stored in a tightly closed container to prevent moisture ingress and contamination.[5][6][7][8] For long-term storage, the use of a desiccator is strongly advised.

Safe Handling Protocol

Adherence to proper handling procedures is crucial to maintain compound integrity and ensure personnel safety.

- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses, gloves, and clothing to prevent skin and eye contact.[5][7]
- Ventilation: Use with adequate ventilation to minimize the potential for inhalation of dust particles.[5][7]
- Dispensing: Minimize dust generation during handling.[5] When preparing solutions, add the solid to the solvent to control dissolution and prevent clumping.
- Spill Management: In case of a spill, vacuum or sweep up the material into a suitable disposal container, avoiding the creation of dust clouds.[5]

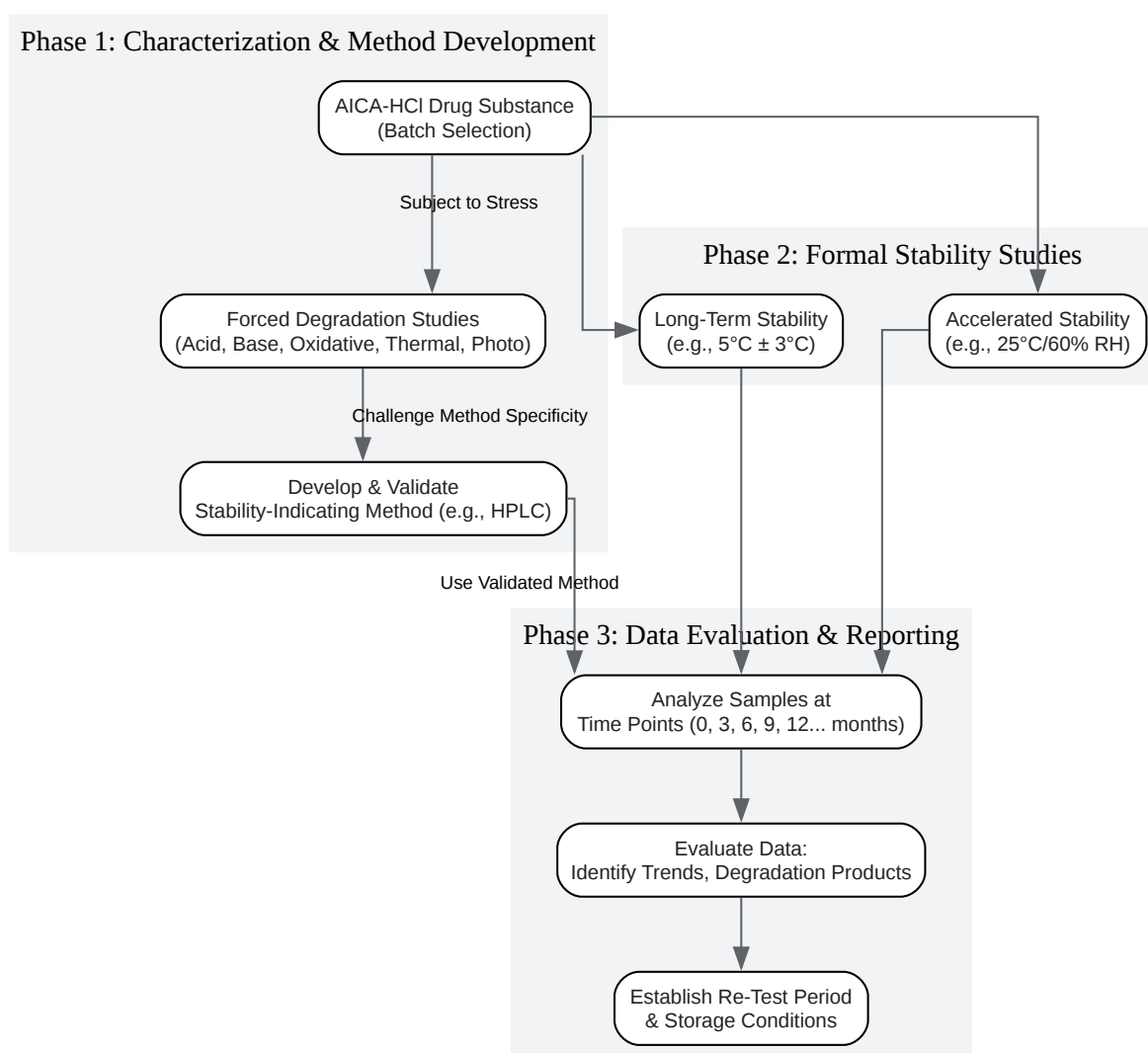
Understanding the Chemical Stability Profile of AICA-HCl

The stability of a drug substance is its capacity to remain within established specifications to maintain its identity, strength, quality, and purity.[9] For AICA-HCl, the imidazole ring, primary amine, and carboxamide functional groups are the primary sites susceptible to chemical degradation. Understanding potential degradation pathways is the first step in developing a stability-indicating analytical method.

Forced degradation, or stress testing, is an essential tool used to identify the likely degradation products and establish the intrinsic stability of the molecule.[10][11][12] These studies involve subjecting the compound to conditions more severe than accelerated stability testing.[11]

Logical Workflow for Stability Assessment

The following diagram illustrates a comprehensive workflow for assessing the stability of AICA-HCl, from initial characterization to the establishment of a re-test period, guided by ICH principles.^[10]



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Caption: Workflow for AICA-HCl Stability Program.

Designing a Robust Stability Testing Program

A comprehensive stability program for AICA-HCl must be designed in accordance with the principles outlined in the International Council for Harmonisation (ICH) guidelines, specifically ICH Q1A(R2).^{[10][13]} The goal is to provide evidence on how the quality of the substance varies over time under the influence of temperature, humidity, and light.^[10]

Forced Degradation (Stress Testing) Protocol

The objective of stress testing is to identify potential degradants, which informs the development of truly stability-indicating analytical methods.^{[12][14]} A target degradation of 5-20% is generally considered optimal to avoid the generation of secondary degradants that may not be relevant under normal storage conditions.^{[12][15]}

Experimental Protocol: Forced Degradation of AICA-HCl

- Preparation of Stock Solution: Prepare a stock solution of AICA-HCl in water at a concentration of 1 mg/mL.
- Stress Conditions:
 - Acid Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M HCl. Incubate at 60°C for 24 hours.
 - Base Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M NaOH. Incubate at 60°C for 8 hours.
 - Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 3% H₂O₂. Store at room temperature, protected from light, for 24 hours.
 - Thermal Degradation: Store the solid powder and the stock solution at 80°C for 48 hours.
 - Photostability: Expose the solid powder and stock solution to a light source conforming to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter). A control sample should be wrapped in aluminum foil to protect it from light.

- Sample Analysis:
 - Prior to analysis, neutralize the acidic and basic samples.
 - Dilute all samples to a suitable concentration (e.g., 0.1 mg/mL) with the mobile phase.
 - Analyze all stressed samples, along with an unstressed control, using a validated stability-indicating HPLC method.

Hypothetical Degradation Pathway

Based on the chemical structure of AICA-HCl, hydrolysis of the amide group to form the corresponding carboxylic acid is a probable degradation pathway under acidic or basic conditions.

Caption: Potential hydrolytic degradation of AICA-HCl.

Formal Stability Studies (Long-Term & Accelerated)

Formal stability studies are conducted on at least three primary batches to establish a re-test period.^[9]^[10] The samples should be stored in the same container closure system proposed for commercial storage.^[9]

Study Type	Storage Condition	Minimum Duration	Testing Frequency
Long-Term	5°C ± 3°C	12 months	Every 3 months for the first year, every 6 months for the second year, and annually thereafter. ^[10]
Accelerated	25°C ± 2°C / 60% RH ± 5% RH	6 months	A minimum of three time points, including initial and final (e.g., 0, 3, and 6 months). ^[10]

Stability-Indicating Analytical Methodology

A validated stability-indicating method is critical for separating and quantifying the active ingredient from any impurities and degradation products.^[16] High-Performance Liquid Chromatography (HPLC) with UV detection is the most common technique.

Protocol: Representative Stability-Indicating HPLC Method

- Instrumentation: HPLC system with a UV/Vis or Photodiode Array (PDA) detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Program:
 - 0-5 min: 5% B
 - 5-20 min: 5% to 40% B
 - 20-25 min: 40% B
 - 25-26 min: 40% to 5% B
 - 26-30 min: 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 260 nm.
- Injection Volume: 10 µL.

Method Validation Causality: The use of a gradient elution is necessary to ensure that any degradation products, which may have significantly different polarities from the parent AICA-HCl, are effectively separated and eluted from the column. The acidic mobile phase helps to

produce sharp peak shapes for the amine-containing analyte. A PDA detector is invaluable as it can assess peak purity, confirming that the parent peak is not co-eluting with any degradants.

Conclusion

The chemical stability of **4-Amino-5-imidazolecarboxamide hydrochloride** is a critical attribute that underpins its utility in research and drug development. Its hygroscopic nature necessitates stringent control over storage conditions, specifically temperature and humidity. A comprehensive stability testing program, grounded in ICH guidelines, is essential for understanding its degradation profile and ensuring its quality over time. By implementing robust storage protocols and validated stability-indicating analytical methods, researchers can confidently rely on the integrity of AICA-HCl, thereby ensuring the accuracy and reproducibility of their scientific endeavors.

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